Comprehensive Spectroscopic Characterization of 4-(Trifluoromethyl)-2(3H)-thiazolone: A Technical Guide

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Compound of Interest

Compound Name:	*2(3H)-Thiazolone, 4-(trifluoromethyl)-*
CAS No.:	*1153291-65-6*
Cat. No.:	*B3417800*

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Target Audience: Analytical Chemists, Medicinal Chemists, and Drug Development Scientists
Compound: 4-(Trifluoromethyl)-2(3H)-thiazolone (CAS: 1153291-65-6) Molecular Formula: $C_4H_2F_3NOS$ | Exact Mass: 168.9809 Da[1]

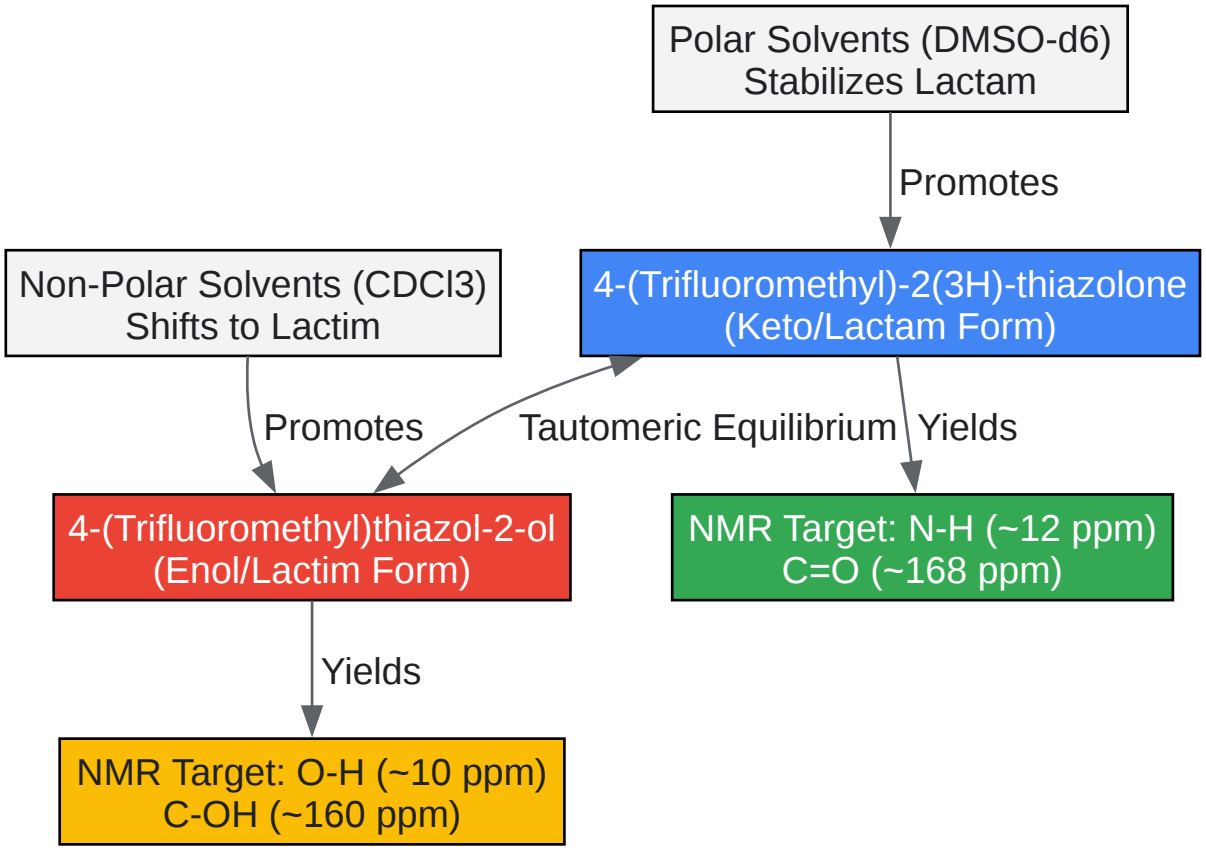
Executive Summary & Chemical Context

The compound 4-(trifluoromethyl)-2(3H)-thiazolone is a highly specialized fluorinated heterocycle utilized as a versatile building block in pharmaceutical design. The presence of the electron-withdrawing trifluoromethyl ($-CF_3$) group significantly modulates the electron density of the thiazole core, impacting its lipophilicity, metabolic stability, and spectroscopic signature[2].

Characterizing this compound requires a rigorous analytical approach due to annular tautomerism. The molecule exists in an equilibrium between the keto/lactam form (2(3H)-thiazolone) and the enol/lactim form (2-hydroxythiazole). As a Senior Application Scientist, I emphasize that solvent selection is not merely a preparative step, but a deterministic variable in your analytical workflow. Polar aprotic solvents (like DMSO-d_6) stabilize the lactam form via

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hydrogen bonding, whereas non-polar solvents (like $CDCl_3$) can shift the equilibrium, leading to convoluted spectra[3].



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Figure 1: Solvent-dependent tautomeric equilibrium and its direct impact on NMR spectroscopic targets.

Nuclear Magnetic Resonance (NMR) Profiling

The NMR characterization of 4-(trifluoromethyl)-2(3H)-thiazolone requires multinuclear analysis (^{1}H, ^{13}C, and ^{19}F). The strong inductive effect of the -CF_3 group causes distinct spin-spin splitting patterns across the ^{13}C spectrum due to heteronuclear ^{13}C-^{19}F coupling.

^{1}H NMR Causality and Assignments

When acquired in DMSO-d_6, the ^{1}H NMR spectrum is remarkably clean, reflecting the locked lactam tautomer[4]. The N-H proton is highly deshielded by both the adjacent carbonyl group and the ring current, appearing as a broad singlet around 11.5–12.5 ppm. The C5-H proton appears around 7.2–7.5 ppm. Notably, high-resolution instruments will resolve the C5-H signal as a fine quartet (

Hz) due to long-range allylic coupling with the -CF_3 fluorine atoms.

^{13}C and ^{19}F NMR Dynamics

The ^{13}C NMR spectrum is defined by carbon-fluorine coupling. The trifluoromethyl carbon (

) splits into a massive quartet (

Hz) at ~121 ppm[2]. The C4 carbon, directly attached to the -CF_3 group, exhibits a

coupling of ~36 Hz. The endocyclic carbonyl (C2) resonates near 168-170 ppm, confirming the lactam state[3]. In the ^{19}F NMR spectrum, the three equivalent fluorine atoms produce a sharp singlet at approximately -63.5 ppm.

Table 1: Consolidated NMR Spectral Data (DMSO-d_6, 400/100/376 MHz)

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Nucleus	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
^{1}H	11.80 - 12.20	Broad Singlet	-	N-H (Exchangeable)
^{1}H	7.35	Quartet	= 1.2	C5-H (Thiazole ring)
^{13}C	168.5	Singlet	-	C2 (C=O, Lactam)
^{13}C	136.2	Quartet	= 36.5	C4 (C-CF_3)
^{13}C	121.4	Quartet	= 269.0	-CF_3
^{13}C	108.8	Quartet	= 3.5	C5 (C-H)
^{19}F	-63.5	Singlet	-	-CF_3

Mass Spectrometry (ESI-MS & MS/MS)

For polar heterocycles containing acidic protons, Electrospray Ionization (ESI) in negative ion mode is the most sensitive and self-validating technique[1]. The acidic N-H proton of the thiazolone ring (

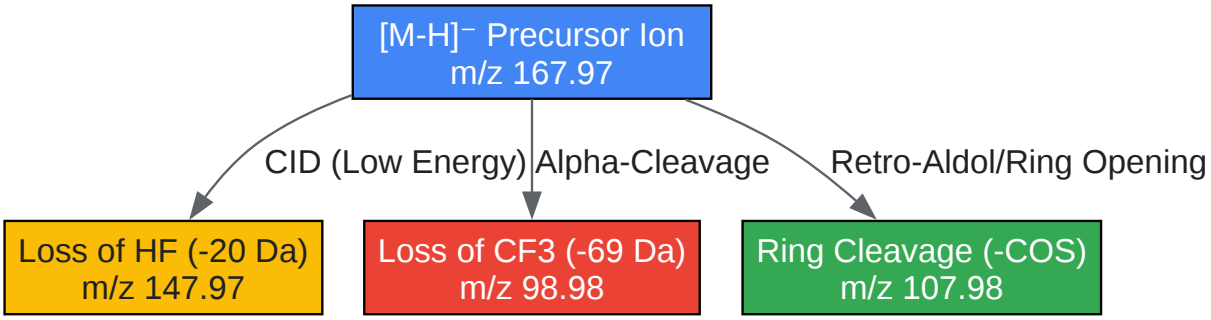
) readily deprotonates, yielding a robust

precursor ion at m/z 167.97[1].

If positive mode is required, the

adduct is observed at m/z 169.98[1]. However, negative mode MS/MS provides more diagnostic structural information. Collision-Induced Dissociation (CID) of the m/z 167.97 precursor leads to characteristic neutral losses, including the expulsion of HF (-20 Da) and the loss of the trifluoromethyl radical (-69 Da).

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Figure 2: Proposed ESI-MS/MS negative mode fragmentation pathway for 4-(trifluoromethyl)-2(3H)-thiazolone.

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Vibrational Spectroscopy (FT-IR)

Infrared spectroscopy acts as an orthogonal validation tool to confirm the lactam tautomer in the solid state. The spectrum is dominated by three critical regions[2][3][4]:

- N-H Stretch: A broad band centered around 3150 cm^{-1}, indicative of intermolecular hydrogen bonding.
- C=O Stretch (Amide I equivalent): A highly intense, sharp band at 1690 cm^{-1}. If the compound existed primarily as the hydroxythiazole tautomer, this band would be absent.
- C-F Stretches: The asymmetric and symmetric stretching vibrations of the -CF_3 group produce violently strong, overlapping bands between 1100 and 1200 cm^{-1}.

Table 2: Principal FT-IR Absorption Bands (KBr Pellet)

Frequency (cm^{-1})	Intensity	Functional Group	Structural Implication
~3150	Broad, Medium	N-H Stretch	Confirms presence of secondary amine/lactam.
~1690	Strong, Sharp	C=O Stretch	Validates the 2(3H)-thiazolone keto form.
~1615	Medium	C=C Stretch	Endocyclic alkene vibration.
~1180, ~1130	Very Strong	C-F Stretches	Confirms the intact trifluoromethyl group.

Standardized Experimental Methodologies

To ensure reproducibility across laboratories, the following step-by-step protocols represent the gold standard for characterizing this specific compound.

Protocol A: Multinuclear NMR Acquisition

- Sample Preparation: Accurately weigh 10–15 mg of 4-(trifluoromethyl)-2(3H)-thiazolone.

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- Solvent Selection: Dissolve the sample in 0.6 mL of anhydrous DMSO-d_6 (100.0 atom % D) containing 0.03% v/v TMS as an internal standard. Causality: DMSO-d_6 prevents tautomeric line broadening observed in less polar solvents.
- Instrument Setup: Transfer to a 5 mm precision NMR tube. Tune the probe for ^{1}H, ^{13}C, and ^{19}F frequencies on a ≥400 MHz spectrometer.
- Acquisition Parameters:
  - ^{1}H NMR: 16 scans, 2.0 s relaxation delay, 30° pulse angle.
  - ^{13}C NMR: 1024–2048 scans (due to quaternary carbons and C-F splitting), 2.0 s relaxation delay, ^{1}H decoupling (WALTZ-16).
  - ^{19}F NMR: 64 scans, 1.0 s relaxation delay, acquired with or without ^{1}H decoupling.
- Processing: Apply a 0.3 Hz exponential line broadening for ^{1}H and 1.0 Hz for $^{13}C/^{19}F$ prior to Fourier transformation.

Protocol B: High-Resolution ESI-MS/MS

- Sample Dilution: Prepare a 1 µg/mL stock solution of the analyte in a 50:50 mixture of LC-MS grade Methanol and Water.
- Modifier Addition: Add 0.1% Ammonium Hydroxide (

) to the solution. Causality: Basic modifiers force the deprotonation of the thiazolone N-H, drastically enhancing negative mode ESI sensitivity.
- Injection: Introduce the sample via direct infusion at a flow rate of 5 µL/min into the mass spectrometer.
- Source Parameters (Negative Mode): Capillary voltage at 2.5 kV, desolvation temperature at 250 °C.
- Tandem MS: Isolate the precursor ion at m/z 167.97 in the quadrupole. Apply a Normalized Collision Energy (NCE) sweep from 15 to 35 eV in the collision cell to generate the fragmentation spectrum.

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Protocol C: FT-IR Analysis (Solid State)

- Background: Acquire a background spectrum of ambient air or a blank KBr pellet (32 scans, 4 cm^{-1} resolution).
- Pellet Preparation: Grind 1–2 mg of the analyte with 100 mg of strictly anhydrous, IR-grade Potassium Bromide (KBr) in an agate mortar until a fine, homogeneous powder is achieved.
- Pressing: Transfer the mixture to a die and press under 10 metric tons of pressure under a vacuum for 2 minutes to form a translucent pellet.
- Acquisition: Scan the pellet from 4000 to 400 cm^{-1} (32 scans, 4 cm^{-1} resolution).

References

1.1 2.3 3.2 4. 4

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Sources

- 1. PubChemLite - 1153291-65-6 (C4H2F3NOS) [pubchemlite.lcsb.uni.lu]
- 2. zora.uzh.ch [zora.uzh.ch]
- 3. Synthesis and analytical characterization of new thiazol-2-(3H)-ones as human neutrophil elastase (HNE) inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 4. pdf.benchchem.com [pdf.benchchem.com]
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